

An In-depth Technical Guide on Ethyl 2-(3-ethoxyoxan-4-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-ethoxyoxan-4-yl)acetate

Cat. No.: B2513416

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Technical Whitepaper on the Chemical Properties and Experimental Protocols of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**

Executive Summary

This technical guide provides a detailed overview of the known chemical properties, experimental protocols, and potential biological significance of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**. Due to the highly specific and likely novel nature of this compound, publicly available data is limited. This document synthesizes the available information on structurally related compounds to infer potential characteristics and provides generalized experimental frameworks that would be applicable for its synthesis and analysis. The information presented herein is intended to serve as a foundational resource for researchers and professionals engaged in drug discovery and development involving novel ester compounds.

Chemical Properties

There is currently no publicly available, experimentally determined data for the specific chemical properties of **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**. The following table summarizes key chemical properties of the closely related and well-documented compound, Ethyl Acetate, to provide a baseline for expected characteristics. It is critical to note that these values are for a different molecule and should be used with caution as estimations for the target compound.

Property	Value (for Ethyl Acetate)	Citation
Molecular Formula	C ₄ H ₈ O ₂	[1]
Molecular Weight	88.11 g/mol	[2]
Boiling Point	77.1 °C at 760 mmHg	[1]
Melting Point	-83.6 °C	[1]
Density	0.902 g/cm ³	[1]
Flash Point	-4 °C	[1]
Water Solubility	64 g/L (at 25 °C)	[1]
Appearance	Colorless liquid	[2][3]
Odor	Characteristic fruity odor	[2][3]

Synthesis and Experimental Protocols

While a specific synthesis protocol for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** is not documented in public literature, a general synthetic approach can be proposed based on established organic chemistry principles. The synthesis would likely involve the esterification of 2-(3-ethoxyoxan-4-yl)acetic acid with ethanol or the alkylation of an appropriate precursor.

Proposed General Synthesis of a Structurally Related Compound

A representative synthesis for a substituted ethyl acetate, ethyl 2-[(4-oxo-3-phenyl-3,4-dihydroquinazolin-2-yl)sulfanyl]acetate, is described as follows: A mixture of 2-mercapto-3-phenylquinazolin-4(3H)-one (20 mmol) and anhydrous potassium carbonate (20 mmol) in dry DMF (30 mL) was stirred for 30 minutes. Subsequently, ethyl chloroacetate (20 mmol) was added. The reaction mixture was refluxed for 5 hours, then cooled to room temperature and poured into ice-cold water. The resulting white precipitate was filtered off and recrystallized from ethanol to yield the final product.[4]

General Protocol for Spectroscopic Analysis

To characterize a novel compound such as **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**, a standard battery of spectroscopic analyses would be required.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra would be essential to confirm the chemical structure. For a related compound, the ^1H NMR spectrum showed characteristic signals for the aliphatic protons of the $-\text{CH}_2\text{COOCH}_2\text{CH}_3$ moiety.[4]
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify functional groups. The presence of a strong $\text{C}=\text{O}$ absorption band would indicate the ester group.[4]
- Mass Spectrometry (MS): High-resolution mass spectrometry would be used to determine the exact molecular weight and elemental composition of the compound.

Potential Signaling Pathways and Biological Activity

There is no direct information regarding the biological activity or involvement in signaling pathways for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**. However, substituted benzofuran-3-carbohydrazides, which can be synthesized from related 3-ethoxycarbonyl benzofurans, have shown activity against tuberculosis and antifungal activity against *Candida albicans*. [5] This suggests that novel esters, once synthesized, should be screened for a broad range of biological activities.

Safety and Handling

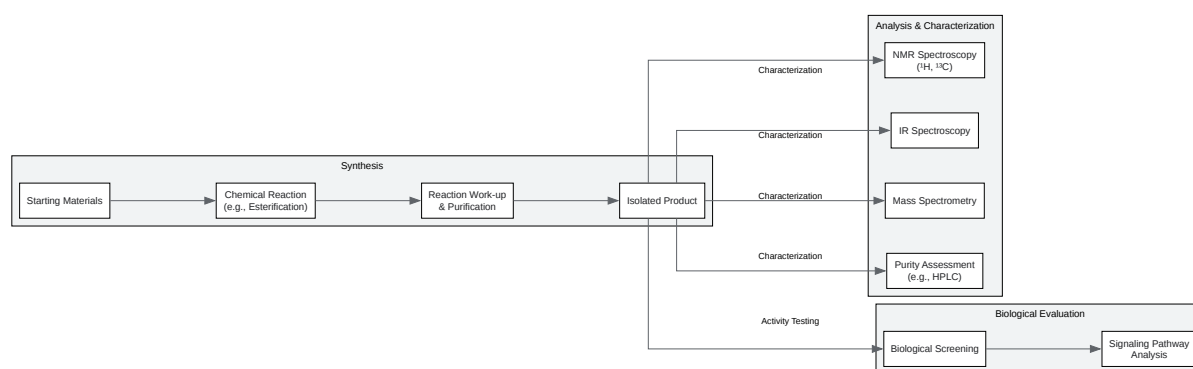
Specific safety and handling information for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** is not available. The following guidelines are based on the properties of Ethyl Acetate and should be considered as general precautionary measures.

- Hazards: Ethyl acetate is a highly flammable liquid and vapor that causes serious eye irritation and may cause drowsiness or dizziness.[6][7]
- Handling: Handle in a well-ventilated area and keep away from heat, sparks, open flames, and hot surfaces.[6][8][9] Use explosion-proof electrical, ventilating, and lighting equipment. [6][7] Take precautionary measures against static discharge.[6][7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]

- Storage: Store in a well-ventilated place and keep the container tightly closed.[6][9]

Visualizations

As there are no described signaling pathways or specific experimental workflows for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**, a generalized workflow for the synthesis and characterization of a novel chemical entity is provided below.



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